

PF-04880594 tumor growth inhibition compared to other inhibitors

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Compound Focus: PF-04880594

Cat. No.: S548765

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Reported Efficacy of PF-04880594

The following table summarizes the key findings for PF-04880594 from the search results.

Inhibitor	Inhibitor Type	Reported Context of Use	Key Findings on Efficacy	Source / Model
PF-04880594	RAF Inhibitor [1] [2]	To overcome resistance to c-Met inhibitor PF-04217903 [1]	Combined with MET inhibitor, inhibited ERK activation and overcame resistance; restored suppression of MAPK pathway [1].	<i>In vitro</i> using GTL16 gastric cancer cell line [1]
		Effect on normal cells and tumors	Induced epithelial tissue hyperplasia; this effect was attenuated by the MEK inhibitor PD-0325901 [2].	Preclinical model (no further details in abstract) [2]

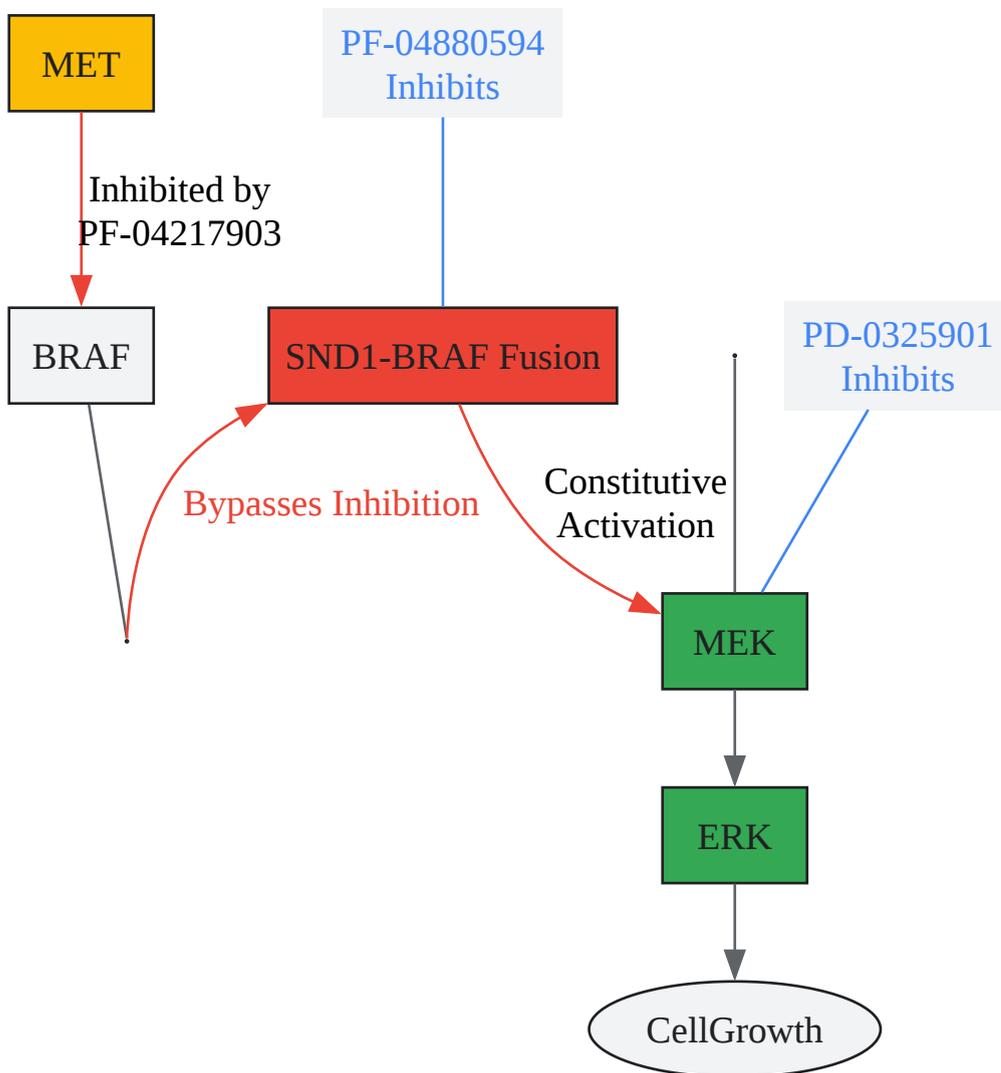
Experimental Protocol for Key Findings

For the primary study on overcoming c-Met inhibitor resistance, the methodology was as follows [1]:

- **Cell Line:** GTL16, a *MET*-amplified gastric cancer cell line.
- **Resistance Induction:** GTL16 cells were rendered resistant to the c-Met inhibitor PF-04217903 via prolonged exposure.
- **Characterization of Resistant Clones:** Resistant cells were analyzed, revealing an amplified chromosomal rearrangement that produced a constitutively active **SND1-BRAF fusion protein**.
- **Intervention Testing:**
 - Resistant clones were treated with the c-Met inhibitor (PF-04217903), the RAF inhibitor (**PF-04880594**), or a combination of both.
 - A MEK inhibitor (PD-0325901) was also tested as a single agent.
- **Outcome Measures:**
 - **Primary:** Activation (phosphorylation) of ERK, a key downstream component of the MAPK pathway, was measured to assess pathway activity.
 - **Secondary:** Cell growth was monitored.

Signaling Pathway in c-Met Resistance

The diagram below illustrates the mechanism of resistance and how **PF-04880594** was used to overcome it, based on the study above [1].



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References

1. A novel SND1-BRAF fusion confers resistance to c-Met ... [pubmed.ncbi.nlm.nih.gov]
2. Review Cutaneous toxicities of RAF inhibitors [sciencedirect.com]

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